

Technical Whitepaper: Pro-Arg-AMC Fluorogenic Substrate

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Compound of Interest

Compound Name: *Pro-Arg-AMC*

Cat. No.: *B1344021*

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Chemical Identity, Enzymatic Specificity, and Assay Protocols

Executive Summary

Pro-Arg-AMC (L-Prolyl-L-arginine-4-methylcoumaryl-7-amide) is a fluorogenic dipeptide substrate primarily utilized to assay Dipeptidyl Peptidase (DPP) activity, specifically DPPII (DPP7) and DPAP1. Upon enzymatic hydrolysis of the amide bond between the arginine residue and the coumarin moiety, the fluorophore 7-Amino-4-methylcoumarin (AMC) is released, resulting in a quantifiable increase in fluorescence intensity.

Unlike its protected counterparts (e.g., **Z-Pro-Arg-AMC**) which target serine endopeptidases like Kallikrein or Thrombin, the free N-terminus of **H-Pro-Arg-AMC** makes it a highly specific target for exopeptidases that recognize N-terminal dipeptides.

Chemical Structure & Physicochemical Properties[1][2][3][4][5]

Molecular Identity

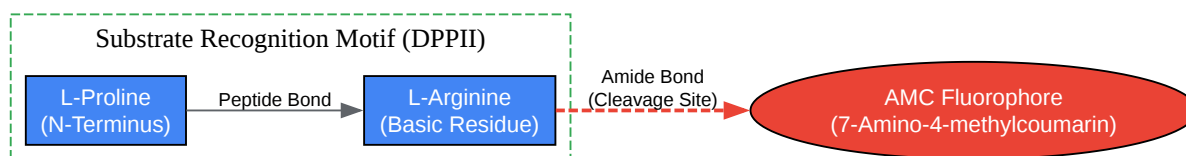
The molecule consists of the amino acids Proline and Arginine coupled to the fluorophore AMC.

Property	Data (Free Base)	Data (Dihydrochloride Salt)
Systematic Name	L-Prolyl-L-arginine-4-methylcoumaryl-7-amide	L-Prolyl-L-arginine-4-methylcoumaryl-7-amide dihydrochloride
Common Shorthand	H-Pro-Arg-AMC	H-Pro-Arg-AMC[1][2] · 2HCl
Molecular Formula		
Molecular Weight	428.49 g/mol	501.41 g/mol
CAS Number	Not assigned a unique CAS for free base in all registries; see salt forms	Common Ref: 115035-46-6 (Generic for Gly-Pro-AMC family, verify specific batch)
Solubility	Soluble in DMSO, DMF, Methanol	Soluble in water (up to ~20 mM), DMSO
Appearance	Off-white to pale yellow powder	White to off-white crystalline powder

Note on Salt Forms: Commercial preparations are typically supplied as the Hydrochloride (HCl) or Trifluoroacetate (TFA) salt to enhance stability and water solubility. You must account for the counter-ion mass when calculating molar concentrations.

Structural Visualization

The following diagram illustrates the chemical connectivity and the specific enzymatic cleavage site.



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Figure 1: Structural schematic of H-**Pro-Arg-AMC**.^[1] The dashed red line indicates the amide bond hydrolyzed by Dipeptidyl Peptidases, releasing the fluorescent AMC.

Mechanism of Action

Enzymatic Hydrolysis

The utility of **Pro-Arg-AMC** relies on the "unquenching" or release of the AMC fluorophore.

- Recognition: The enzyme (e.g., DPPII/DPP7) recognizes the free N-terminal Pro-Arg dipeptide motif.
- Catalysis: The enzyme hydrolyzes the amide bond between the C-terminus of Arginine and the amino group of AMC.
- Signal Generation:
 - Substrate State: Low fluorescence (quantum yield is quenched via the amide linkage).
 - Product State: Free AMC exhibits high fluorescence.^[3]

Reaction Equation:

Spectral Properties

- Excitation Max: 360–380 nm (UV/Blue)
- Emission Max: 440–460 nm (Blue/Cyan)
- Stokes Shift: ~80 nm (Allows for excellent signal-to-noise ratio).

Experimental Protocol: Kinetic Assay

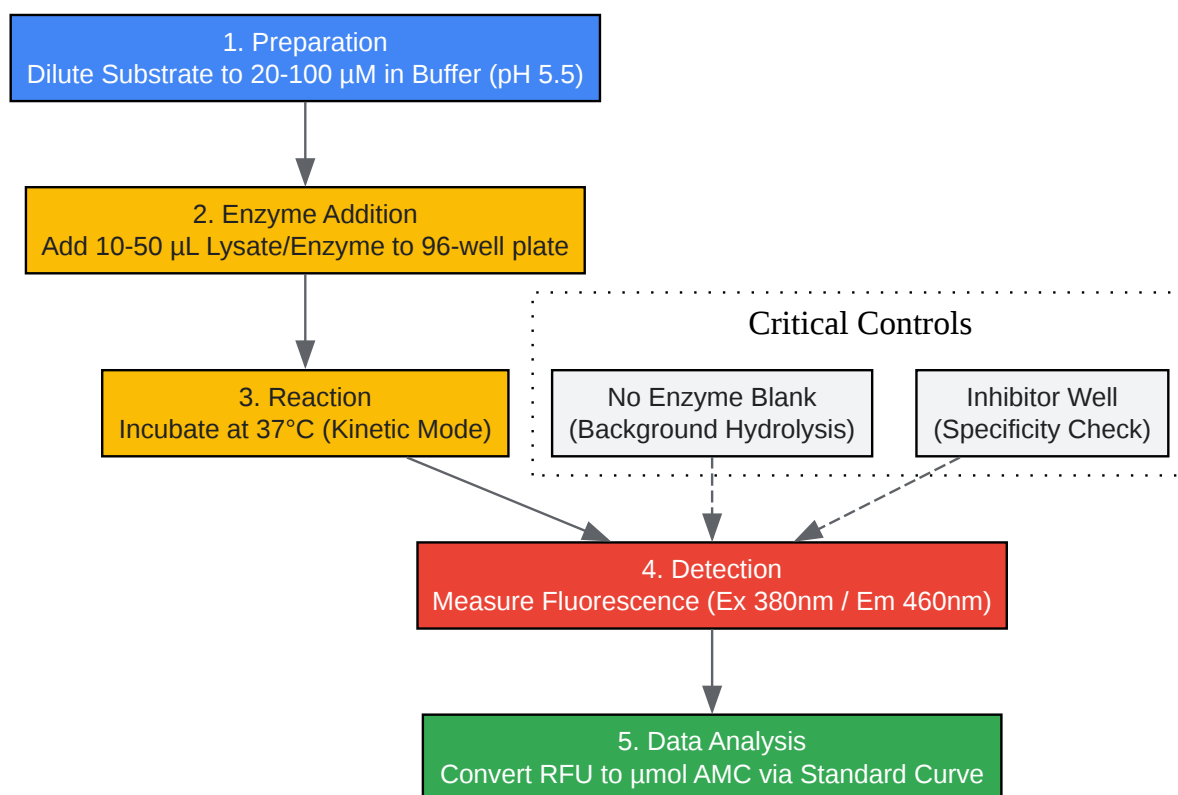
Objective: Determine the activity of DPPII/DPP7 in biological samples.

Reagents & Preparation

- Assay Buffer: 50 mM Sodium Acetate or Citrate-Phosphate buffer, pH 5.5 (DPPII is an acidic protease; activity drops significantly at neutral pH).

- Substrate Stock: Dissolve H-**Pro-Arg-AMC** in DMSO to 10–20 mM. Store at -20°C.
- AMC Standard: 7-Amino-4-methylcoumarin (free acid) dissolved in DMSO.

Workflow Diagram



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Figure 2: Step-by-step workflow for the fluorometric assay of **Pro-Arg-AMC**.

Detailed Procedure

- Standard Curve Generation: Prepare a serial dilution of free AMC (0 to 10 μM) in the Assay Buffer. Measure fluorescence to generate a slope (RFU/μM).
- Substrate Working Solution: Dilute the 20 mM DMSO stock into the Assay Buffer to a final concentration of 50 μM.
- Reaction Initiation:

- Add 50 μ L of Enzyme Sample (lysate or purified protein) to the microplate well.
- Add 50 μ L of Substrate Working Solution.
- Measurement: Immediately place in a fluorescence microplate reader pre-heated to 37°C.
- Kinetic Read: Record fluorescence every 60 seconds for 30–60 minutes.
- Calculation:

Scientific Integrity & Troubleshooting (E-E-A-T)

Substrate Specificity & Cross-Reactivity

Researchers often confuse H-**Pro-Arg-AMC** with Z-**Pro-Arg-AMC**.

- **H-Pro-Arg-AMC**: Specific for DPPII (DPP7) and DPAP1. These are exopeptidases that require a free amino terminus.
- **Z-Pro-Arg-AMC** (or Boc-): Specific for Kallikrein, Thrombin, and Plasmin. The N-terminal blocking group (Z/Boc) prevents aminopeptidase action, forcing cleavage only by endopeptidases that recognize the basic Arg residue.
- Validation: To confirm the signal is from DPPII, use a specific inhibitor such as Dabigatran (inhibits Thrombin, should not affect H-**Pro-Arg-AMC** hydrolysis) or specific DPP inhibitors.

Inner Filter Effect

At high concentrations (>100 μ M), the substrate itself may absorb the excitation light, leading to non-linear kinetics. Always perform a

analysis to ensure you are working at saturating concentrations without quenching artifacts.

pH Sensitivity

The fluorescence of free AMC is pH-dependent. While the assay for DPPII is acidic (pH 5.5), the fluorescence of AMC is maximal at basic pH.

- Continuous Assay: At pH 5.5, the signal is lower than at pH 8.0. You must generate your standard curve at pH 5.5 to compensate.

- Endpoint Assay: You can stop the reaction with 100 mM Tris-Base (pH 9.0) to maximize the fluorescence signal before reading.

References

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- PubChem. Compound Summary: H-Arg-Arg-AMC (Structural Analog Reference).[1] National Library of Medicine.[1][2] Available at: [1]
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Sources

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- 2. Z-Pro-Arg-AMC HCl | C29H35ClN6O6 | CID 92132446 - PubChem [pubchem.ncbi.nlm.nih.gov]
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